

A Comparative Analysis of Mechanical Strength: ASA, PC, and PEEK

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Compound of Interest

Compound Name: Asa-PE

Cat. No.: B054481

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A Note on "**Asa-PE**": The term "**Asa-PE**" does not correspond to a standard recognized polymer. This guide will proceed under the assumption that the intended material of interest is Acrylonitrile Styrene Acrylate (ASA), a widely used thermoplastic known for its excellent weather and UV resistance. This analysis will compare the mechanical properties of ASA with two other high-performance thermoplastics: Polycarbonate (PC) and Polyetheretherketone (PEEK).

This guide is intended for researchers, scientists, and drug development professionals who require a comparative understanding of the mechanical strength of these materials for various applications.

Comparative Data on Mechanical Properties

The following table summarizes the key mechanical properties of ASA, PC, and PEEK. These values are compiled from various sources and represent typical ranges. Actual properties can vary based on the specific grade, manufacturing process, and presence of additives.

| Mechanical Property | ASA (Acrylonitrile Styrene Acrylate) | PC (Polycarbonate) | PEEK (Polyetheretherketone) | Test Standard |
|--|---|-----------------------|--------------------------------|---------------------|
| Tensile Strength (MPa) | 42 - 47.1 | 90 | >90 | ISO 527 / ASTM D638 |
| Flexural Modulus (GPa) | 2.2 - 2.5 | 2.3 | 3.6 - 4.4 | ISO 178 / ASTM D790 |
| Izod Impact Strength, Notched (J/m) | 19 - 180 | 600 - 850 | 55 - 80 | ISO 180 |
| Heat Deflection Temperature (°C) @ 1.8 MPa | 86 - 96 | 130 - 140 | 150 - 315 | ISO 75 |

Experimental Protocols

The mechanical properties listed above are determined using standardized testing methods to ensure comparability across different materials and laboratories. The most common standards are provided by ASTM International and the International Organization for Standardization (ISO).

Tensile Strength Testing (ASTM D638 / ISO 527)

Tensile testing is performed to determine the force required to break a material and its elongation properties.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Objective: To measure the tensile strength, elongation, and tensile modulus of a plastic material.[\[2\]](#)[\[4\]](#)

Specimen Preparation:

- Specimens are typically molded into a "dumbbell" or "dog-bone" shape to ensure that fracture occurs in the central, narrower section.[\[2\]](#)[\[5\]](#)

- The dimensions of the specimen are precisely measured before testing.[5]

Procedure:

- The specimen is securely clamped into the grips of a universal testing machine.[6]
- A tensile load is applied to the specimen at a constant rate of elongation.[1][6]
- The force applied and the resulting elongation of the specimen are continuously measured until the specimen fractures.[6][7]
- The tensile strength is calculated as the maximum stress the material can withstand before breaking.[2] The tensile modulus is determined from the initial linear portion of the stress-strain curve.[2]

Flexural Strength Testing (ASTM D790 / ISO 178)

Flexural testing measures the ability of a material to resist bending forces.[8][9]

Objective: To determine the flexural strength and flexural modulus of a plastic material.[10][11][12]

Specimen Preparation:

- Specimens are typically rectangular bars of a specified dimension. For ASTM D790, a common size is 12.7 mm wide, 3.2 mm thick, and 127 mm long.[8][11]

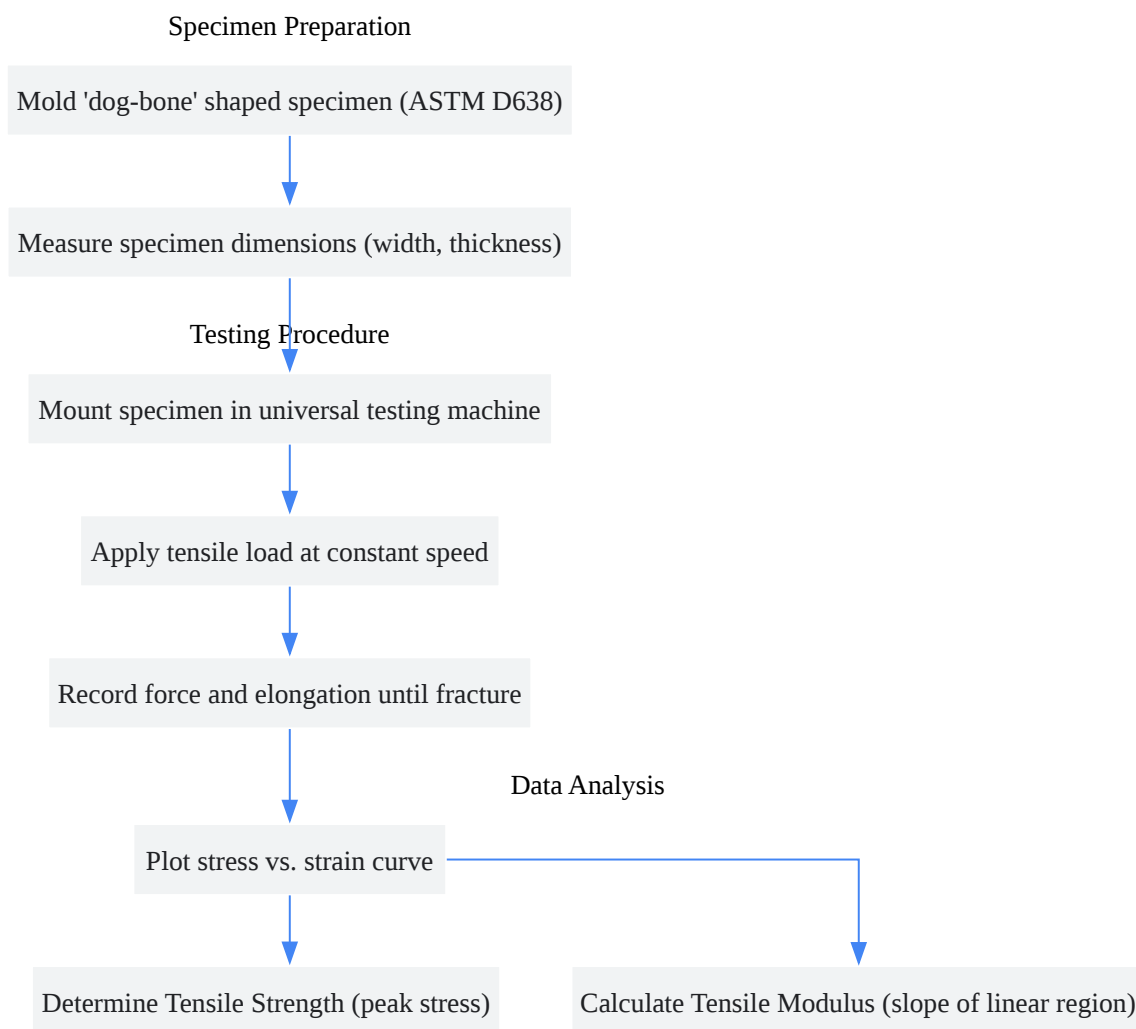
Procedure:

- The specimen is placed on two supports, and a load is applied to the center of the specimen (three-point bending test).[9][11][13]
- The load is applied at a specified rate, and the deflection of the specimen is measured.[14]
- The test is typically stopped when the specimen breaks or reaches a specified strain (e.g., 5% for ASTM D790).[11][12][14]

- Flexural strength is calculated from the load at which the specimen fails.[\[11\]](#) The flexural modulus is a measure of the material's stiffness in bending and is calculated from the slope of the stress-strain curve in the initial linear portion.[\[11\]](#)

Visualizations

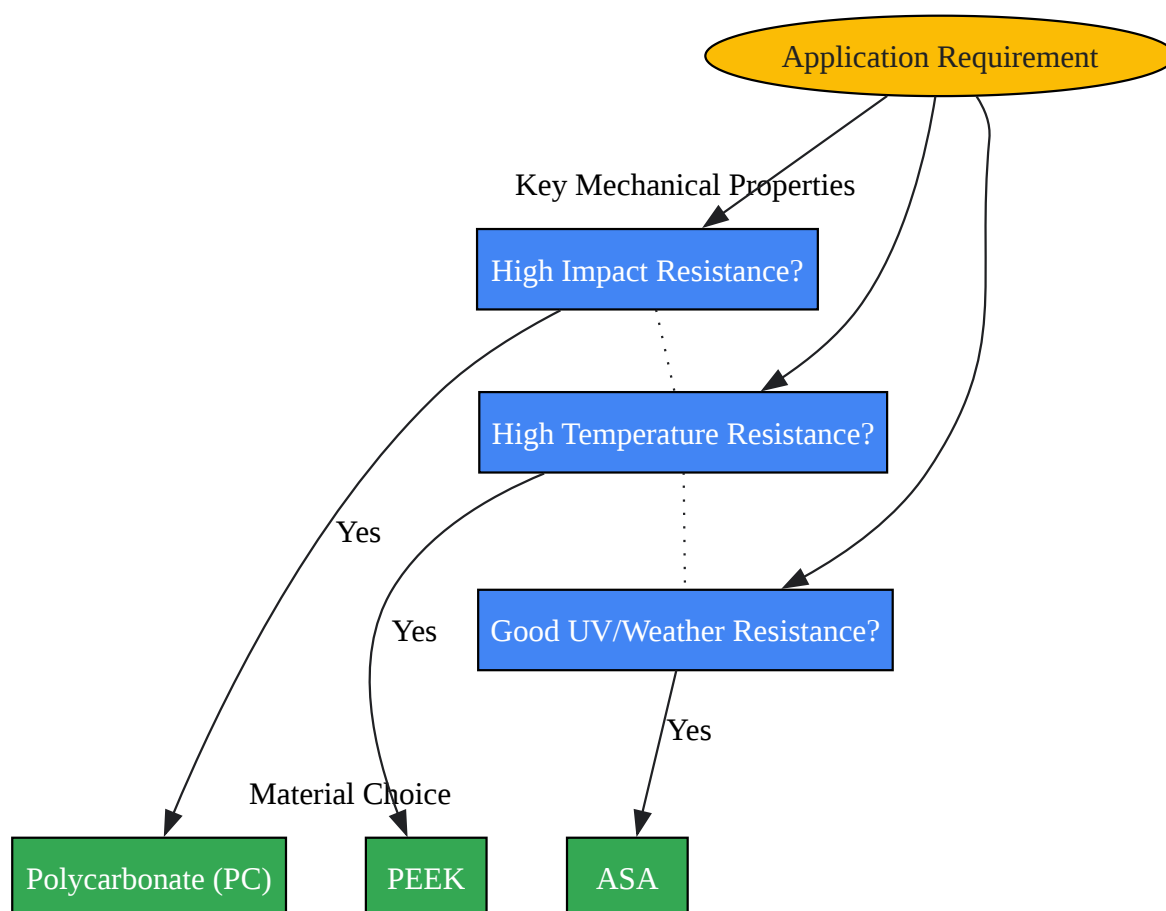
Experimental Workflow for Tensile Testing



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Caption: Workflow for determining tensile properties of polymers.

Material Selection Logic Based on Mechanical Properties



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Caption: Decision tree for material selection based on key properties.

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- To cite this document: BenchChem. [A Comparative Analysis of Mechanical Strength: ASA, PC, and PEEK]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054481#asa-pe-comparative-analysis-of-mechanical-strength]

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